

Reproducibility of Synthesis Methods for 5-Oxomyristic Acid Methyl Ester

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Compound of Interest

Compound Name: 5-Oxomyristic acid methyl ester

CAS No.: 16424-30-9

Cat. No.: B091403

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Content Type: Publish Comparison Guide Target Molecule: Methyl 5-oxotetradecanoate (C₁₅H₂₈O₃) Primary Application: Lipid metabolism standards, pheromone synthesis intermediates, metabolic probes.

Executive Summary & Methodological Landscape

The synthesis of **5-oxomyristic acid methyl ester** (Methyl 5-oxotetradecanoate) presents a specific regiochemical challenge: introducing a ketone functionality at the

-position (C5) of a saturated C14 fatty acid chain. Unlike terminal functionalizations, the C5 position requires assembling distinct C5 and C9 fragments or selectively oxidizing a pre-existing scaffold.

This guide compares the three most reproducible synthetic pathways, evaluated against the "Golden Triangle" of synthesis: Scalability, Atom Economy, and Purity.

Metric	Method A: Glutaric Anhydride Opening	Method B: Lactone Oxidation	Method C: Organozinc Coupling
Primary Mechanism	Nucleophilic Acyl Substitution (Grignard)	Oxidative Dehydrogenation	Pd-Catalyzed Negishi Coupling
Starting Materials	Glutaric Anhydride + Nonyl-MgBr	-Tetradecalactone	Methyl 4-chloro-4-oxobutyrate
Step Count	2 (Addition Esterification)	2 (Methanolysis Oxidation)	1 (Convergent Coupling)
Overall Yield	55 - 65%	70 - 85%	60 - 75%
Scalability	High (Kg scale feasible)	Medium (Reagent cost)	Low (Catalyst cost)
Reproducibility	Moderate (Temp control critical)	High (Thermodynamically favored)	High (Strict anhydrous needed)
Key Impurity	Tertiary alcohol (Double addition)	Over-oxidation byproducts	Homocoupling dimers

Deep Dive: Method A – The "Classic" Glutaric Anhydride Route

Best for: Large-scale preparation where reagent cost is the primary constraint.

The Logic

This method relies on the desymmetrization of glutaric anhydride (C5) using a nonylmagnesium bromide (C9) nucleophile. The reaction produces 5-oxotetradecanoic acid, which is subsequently methylated.

Critical Control Point: The reaction must stop at the ketone. Grignard reagents are highly reactive and will readily attack the newly formed ketone to produce a tertiary alcohol.[\[1\]](#)

- **Solution:** Use a Lewis acid additive or conduct the reaction at cryogenic temperatures (-78°C) to stabilize the tetrahedral intermediate until quench. Alternatively, transmetallate to an Organocadmium or Organozinc reagent (less reactive toward ketones).

Protocol (Self-Validating System)

Step 1: Grignard Addition

- **Setup:** Flame-dried 3-neck flask, N₂ atmosphere.
- **Reagent:** Dissolve Glutaric Anhydride (1.0 equiv) in dry THF. Cool to -78°C.
- **Addition:** Add Nonylmagnesium bromide (1.05 equiv) dropwise over 60 mins. **Validation:** Monitor internal temp; exotherm > -70°C risks double addition.
- **Quench:** Pour into cold 1M HCl. The acid product precipitates or is extracted with EtOAc.^[2]

Step 2: Methylation (Fischer Esterification)

- Dissolve the crude 5-oxotetradecanoic acid in MeOH.
- Add catalytic
(1 mol%) or Acetyl Chloride (5 vol%).
- Reflux for 2 hours. **Validation:** TLC should show disappearance of the polar acid spot and appearance of the non-polar ester.

Why It Fails (Troubleshooting)

- **Low Yield:** Usually due to the formation of the tertiary alcohol (14-butyl-14-hydroxytricosanoic acid derivative). **Fix:** Switch to Nonylzinc bromide (Reformatsky-like) which is chemoselective for anhydrides over ketones.
- **Moisture:** Glutaric anhydride hydrolyzes to glutaric acid in wet solvents, quenching the Grignard.

Deep Dive: Method B – The Lactone Oxidation Route

Best for: High-purity standards and laboratory-scale synthesis (mg to g).

The Logic

-Tetradecalactone is a commercially available flavor compound (or easily made via Baeyer-Villiger oxidation of 2-nonylcyclopentanone). This method opens the lactone ring with methanol to form the 5-hydroxy ester, followed by oxidation to the ketone. This route avoids the "double addition" problem entirely.

Protocol

Step 1: Methanolysis

- Dissolve

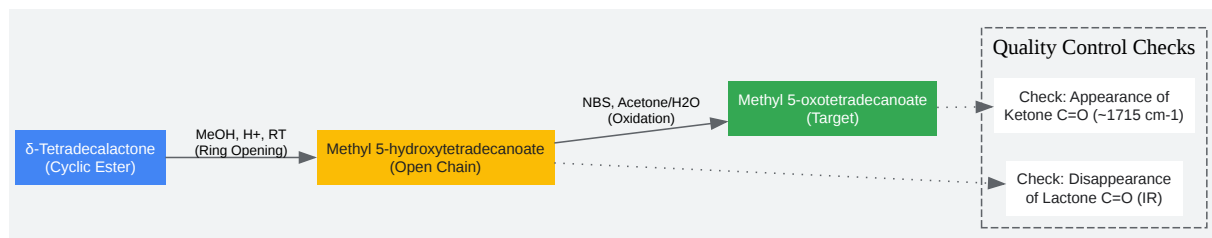
-tetradecalactone in MeOH containing

(cat.).
- Stir at RT for 12h. Mechanism: Acid-catalyzed transesterification opens the lactone to Methyl 5-hydroxytetradecanoate.

Step 2: Oxidation (NBS Variant) Ref: WO2024084096A1

- Reagent: N-Bromosuccinimide (NBS) (3.0 equiv).
- Solvent: Acetone/Water or EtOAc/Water.
- Reaction: Reflux for 1h. NBS selectively oxidizes the secondary alcohol to the ketone.
- Workup: Quench with Sodium Thiosulfate (removes orange bromine color). Extract with Hexane.^[3]

Visualization of Method B



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Caption: Stepwise conversion of δ -tetradecalactone to the 5-oxo methyl ester via methanolysis and oxidative dehydrogenation.

Deep Dive: Method C – The Negishi Coupling (Convergent)

Best for: Modular synthesis of analogs (e.g., varying the chain length).

The Logic

This method uses Transition Metal Catalysis to couple a "left-hand" fragment (ester-acid chloride) with a "right-hand" fragment (alkyl zinc).

- Electrophile: Methyl 4-chloro-4-oxobutyrates (Glutaric acid monomethyl ester chloride).
- Nucleophile: Nonylzinc bromide (prepared from nonyl bromide + Zn).
- Catalyst:

or

.

Protocol

- Zinc Reagent Prep: Activate Zn dust with 1,2-dibromoethane in THF. Add Nonyl Bromide. Heat to 60°C to form Nonyl-ZnBr.

- **Coupling:** In a separate flask, mix Methyl 4-chloro-4-oxobutyrates and Pd catalyst (2 mol%) in dry THF.
- **Addition:** Cannulate the Nonyl-ZnBr solution into the electrophile solution at 0°C.
- **Outcome:** The organozinc reagent is soft enough to react with the acid chloride but too unreactive to attack the resulting ketone or the methyl ester, ensuring high chemoselectivity.

Reproducibility & Stability Analysis

Why Syntheses Fail

- **Moisture Sensitivity (Method A & C):** The organometallic reagents (Grignard/Zinc) are instantly quenched by water. Indicator: If the reaction mixture turns white/cloudy immediately upon addition, moisture is present.
- **Ester Hydrolysis:** During the workup of the keto-ester, avoid strong bases (NaOH/KOH). The 5-oxo group makes the ester slightly more susceptible to hydrolysis or decarboxylation (though less than beta-keto esters). Use buffered washes ().
- **Purification:** The 5-oxo ester is an oil. Crystallization is rarely effective. Vacuum Distillation is the preferred purification method (bp ~160-170°C at 0.5 mmHg), but requires high vacuum to prevent thermal decomposition. Column chromatography (Hexane:EtOAc 9:1) is standard for smaller scales.

Analytical Validation Standards

- **¹H NMR (CDCl₃):** Look for the diagnostic triplet at ~2.45 ppm (4H, m,) corresponding to the methylene groups flanking the ketone. The methyl ester singlet appears at 3.66 ppm.
- **IR Spectroscopy:** Distinct bands for Ester C=O (1740) and Ketone C=O (1715).

References

- Patent: L. Popplewell, et al. "Photosensitive diazirine-conjugated phospholipids and uses thereof." WO2024084096A1, 2024. (Describes the synthesis of 5-oxotetradecanoic acid via NBS oxidation).
- Methodology: J. Cason. "The Use of Organocadmium Reagents for the Preparation of Ketones." Chemical Reviews, 1947.
- General FAME Prep: W.W. Christie. "Preparation of ester derivatives of fatty acids for chromatographic analysis." AOCS Lipid Library, 2019.
- Negishi Coupling: E. Negishi. "Palladium- or Nickel-Catalyzed Cross Coupling. A New Selective Method for Carbon-Carbon Bond Formation." Accounts of Chemical Research, 1982.

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Sources

- 1. [youtube.com](https://www.youtube.com) [youtube.com]
- 2. WO2024084096A1 - Photosensitive diazirine-conjugated phospholipids and uses thereof - Google Patents [patents.google.com]
- 3. Preparation of fatty acid methyl esters for gas-liquid chromatography - PMC [pmc.ncbi.nlm.nih.gov]
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